

# 3,3-Dimethylbutylamine IUPAC name and structure

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## Compound of Interest

Compound Name: 3,3-Dimethylbutylamine

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## An In-Depth Technical Guide to 3,3-Dimethylbutylamine

This technical guide provides a comprehensive overview of **3,3-Dimethylbutylamine**, including its chemical identity, physicochemical properties, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

## IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 3,3-dimethylbutan-1-amine.<sup>[1][2][3]</sup> It is a primary aliphatic amine.

Key Structural Identifiers:

- Molecular Formula: C<sub>6</sub>H<sub>15</sub>N<sup>[1][2][4]</sup>
- SMILES: CC(C)(C)CCN<sup>[2][3]</sup>
- InChI Key: GPWHFPWZAPOYNO-UHFFFAOYSA-N<sup>[1][2]</sup>
- Linear Formula: (CH<sub>3</sub>)<sub>3</sub>CCH<sub>2</sub>CH<sub>2</sub>NH<sub>2</sub><sup>[2][5]</sup>

Below is a visualization of the chemical structure of 3,3-dimethylbutan-1-amine.

Caption: Chemical structure of 3,3-dimethylbutan-1-amine.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,3-Dimethylbutylamine**.

Property	Value	Reference(s)
Molecular Weight	101.19 g/mol	[1][2][4]
CAS Number	15673-00-4	[1][2][4]
Appearance	Colorless to Yellow Liquid	[2]
Density	0.752 g/mL at 25 °C	[2][5]
Boiling Point	114-116 °C	[2][5]
Flash Point	6 °C (42.8 °F) - closed cup	[2]
Refractive Index	1.4135 (n <sub>20/D</sub> )	
Purity	Typically available at 95% or 97% assay	[2][5]

## Experimental Protocols

While specific synthesis protocols for **3,3-Dimethylbutylamine** are not detailed in the provided results, methodologies for the analysis of structurally similar compounds and the in-vivo application of related molecules are available. These can serve as a valuable reference for researchers.

### Analytical Protocol for Quantification of a Structural Isomer (1,3-Dimethylbutylamine)

This protocol describes the extraction and analysis of the structural isomer 1,3-dimethylbutylamine (DMBA) from dietary supplements, which can be adapted for the quantification of **3,3-Dimethylbutylamine** in complex matrices.[6]

Objective: To extract and quantify DMBA from powdered supplement samples using UHPLC-MS.

**Materials:**

- Methanol:water (50:50) solution
- 0.45 µm PVDF syringe filters
- Centrifuge
- Shaker and Sonicator
- UHPLC-MS system

**Methodology:**

- Sample Preparation:
  - Weigh 1 gram of the powdered bulk product or the contents of 1-2 capsules.
  - Add 20 mL of the methanol:water (50:50) extraction solution.
  - Agitate the mixture by shaking for 20 minutes, followed by sonication for 20 minutes.[\[6\]](#)
  - Centrifuge the resulting mixture at 5525 x g for 20 minutes.[\[6\]](#)
- Extraction and Filtration:
  - Carefully collect the supernatant.
  - Filter the supernatant through a 0.45 µm PVDF syringe filter to remove any particulate matter.[\[6\]](#)
- Analysis:
  - The resulting solution is then serially diluted as needed for analysis.
  - Analyze the sample using a validated UHPLC-MS method for the identification and quantification of the target amine.[\[6\]](#)

## In-Vivo Experimental Protocol for a Structural Analog (3,3-dimethyl-1-butanol)

This protocol details the oral administration of 3,3-dimethyl-1-butanol (DMB), a structural analog of **3,3-Dimethylbutylamine**, to mice to study its effects on the gut microbiota-dependent metabolism of trimethylamine N-oxide (TMAO).[4]

Objective: To chronically administer DMB to mice via drinking water to inhibit microbial trimethylamine (TMA) production.

### Materials:

- 3,3-dimethyl-1-butanol (DMB)
- Standard rodent chow and drinking bottles
- Experimental mice (e.g., C57BL/6J)

### Methodology:

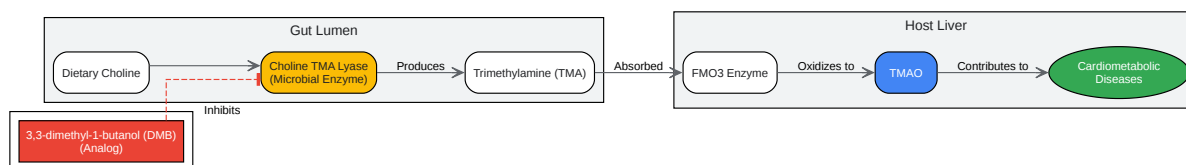
- Animal Acclimatization:
  - House the mice in a controlled environment for at least one week prior to the experiment, with ad libitum access to standard chow and water.[4]
- DMB Solution Preparation:
  - Prepare a 1% (v/v) DMB solution by adding 10 mL of DMB to 990 mL of drinking water.[4]
  - Mix the solution thoroughly. It is recommended to prepare a fresh solution weekly.[4]
- Experimental Groups and Treatment:
  - Divide the mice into a control group (receiving regular drinking water) and a treatment group (receiving the 1% DMB solution).[4]
  - Replace the water bottles in the treatment group cages with the DMB solution.

- Ensure ad libitum access and monitor fluid consumption regularly.[4]
- Monitoring:
  - Monitor the health of the mice daily and record their body weight on a weekly basis.[4]

## Signaling Pathway and Mechanism of Action

While **3,3-Dimethylbutylamine** itself is primarily a chemical intermediate, its structural analog, 3,3-dimethyl-1-butanol (DMB), has a well-defined biological mechanism of action. DMB acts as a non-lethal inhibitor of trimethylamine (TMA) production by gut microbiota.[4] It competitively inhibits the microbial enzyme choline TMA lyase, which reduces the formation of TMA from dietary sources like choline.[4] TMA is a precursor to trimethylamine N-oxide (TMAO), a metabolite linked to cardiometabolic diseases.[4]

The following diagram illustrates this inhibitory pathway.



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Caption: Inhibition of TMAO production by the analog 3,3-dimethyl-1-butanol.

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Address: 3281 E Guasti Rd

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